

Optimizing bait station placement for maximum Noviflumuron exposure

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Compound of Interest

Compound Name: Noviflumuron

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Technical Support Center: Noviflumuron Baiting Systems

This guide provides researchers, scientists, and pest control professionals with technical information, frequently asked questions, and troubleshooting advice for optimizing the placement of bait stations for maximum exposure to **Noviflumuron**.

Frequently Asked Questions (FAQs)

Q1: What is **Noviflumuron** and what is its mechanism of action?

A1: **Noviflumuron** is a benzoylurea class insecticide that functions as an insect growth regulator (IGR).[1] Its primary mode of action is the disruption of chitin synthesis.[1][2] Chitin is a crucial component of a termite's exoskeleton. By inhibiting chitin production, **Noviflumuron** prevents juvenile termites from successfully molting, which ultimately leads to their death and the decline of the colony.[1][3] Because the active ingredient is slow-acting, it allows foraging termites to carry the bait back and distribute it throughout the colony via trophallaxis (food sharing), impacting individuals that never fed directly on the bait.[4][5]

Q2: How do termite bait stations work? Do they "attract" termites?

A2: Termite bait stations function by intercepting termites during their natural foraging activities. The stations themselves do not "attract" termites from a distance.[6] Instead, termites discover

the stations randomly while searching for new food sources.[6][7] The stations contain a cellulose-based matrix, a preferred food source for termites, which is laced with **Noviflumuron**. [2] Once a station is discovered, termites consume the bait and carry the slow-acting toxicant back to the colony, sharing it with nestmates.[5] Some systems, like Sentricon® with Always Active™ technology, have the bait pre-installed from day one.[7][8]

Q3: What are the general guidelines for in-ground bait station placement?

A3: Proper placement is critical for success. General guidelines recommend installing in-ground stations at intervals of no more than 20 feet around a structure's perimeter.[6][9] Stations are typically placed 2-4 feet away from the foundation wall.[6][7] In areas with known or suspected termite activity, such as near tree stumps or areas with high moisture, stations may be placed closer together.[6][7] It is also crucial to avoid placing stations in soil that has been previously treated with liquid termiticides.[10]

Q4: How does **Noviflumuron**'s performance compare to other active ingredients like Hexaflumuron?

A4: **Noviflumuron** has demonstrated greater potency and a faster speed of action compared to hexaflumuron. Laboratory studies have shown that the internal dose of **noviflumuron** required for toxicity is at least 5 to 6 times less than that of hexaflumuron.[4] Furthermore, **noviflumuron** is retained in a termite's body much longer, with a half-life of 29 days compared to 8-9 days for hexaflumuron.[11] In field trials, colonies baited with **noviflumuron** were eliminated in approximately half the time it took for colonies baited with hexaflumuron.[12]

Troubleshooting Guide

Q5: Why are termites not finding or feeding on the bait in the stations?

A5: Several factors can contribute to low or no bait consumption.

- **Environmental Conditions:** Termite foraging is heavily influenced by soil moisture and temperature. During periods of drought, termites may forage deeper in the soil, away from the bait stations.[6][7] Conversely, extreme cold can reduce overall foraging activity.[7]
- **Bait Contamination:** Termites are sensitive to foreign chemicals and odors. Bait can be contaminated if handled without gloves, especially by smokers, or if placed in soil previously

treated with repellent liquid termiticides.[10][13] Using contaminated water to moisten the bait can also deter feeding.[13]

- **Excessive Disturbance:** Frequent checks or disturbances of the bait station can cause termites to abandon the site.[11][13] It is recommended to follow the specified monitoring schedule, which may be monthly, quarterly, or even annually depending on the system.[6][14]
- **Competing Food Sources:** The presence of highly desirable, alternative food sources (e.g., decaying tree stumps, buried wood debris) near a structure can sometimes lead to slower discovery of bait stations.[15]
- **Improper Placement:** Stations may be installed in locations not conducive to termite foraging, such as areas with poor moisture or compacted soil.[10]

Q6: What should I do if other insects, like ants, have infested a bait station?

A6: The presence of other insects, particularly ants, can deter termites from entering and feeding in a station. If a station becomes infested, it may need to be cleaned out. If the problem persists across multiple visits, consider repositioning the station to a nearby area to avoid the ant colony's primary territory.[16]

Q7: Termite activity was observed, and bait was consumed, but the colony was not eliminated. What is the next step?

A7: Colony elimination is not instantaneous and its duration can be affected by colony size, the time of year, and the amount of bait consumed.[4] Ensure that the bait matrix is replenished as needed. If a significant amount of bait has been consumed and activity persists, consider installing auxiliary stations. Auxiliary stations can be placed within 12 inches of a station with active feeding to increase the amount of bait available to the foraging termites.[9]

Q8: How can I confirm that a termite colony has been eliminated?

A8: Colony elimination is confirmed by the sustained absence of termite activity. This involves continued monitoring of all bait stations and inspection of the structure for any signs of termites (e.g., mud tubes, live insects).[11] Post-elimination monitoring should continue for at least one year to ensure the original colony is gone and to detect any new, invading colonies.[17] Genetic

markers can also be used in a research context to delineate colony foraging territories and confirm elimination.[\[11\]](#)

Data Presentation

Table 1: Comparative Efficacy of **Noviflumuron** vs. Hexaflumuron

Parameter	Noviflumuron	Hexaflumuron	Source(s)
Relative Potency	2-3x more toxic	Baseline	[11]
Biological Half-Life	~29 days	~8-9 days	[11]

| Mean Time to Colony Elimination | ~107 days | ~205 days [\[12\]](#) |

Table 2: Effect of Bait Station Size on Termite Foraging (Species: *Odontotermes obesus*)

Station Size	Mean Recruited Workers	Station Abandonment Rate (due to disturbance)	Source(s)
Small	124	20%	[18] [19]
Medium	246	9%	[18] [19]

| Large (~8L volume) | 470 | 3% [\[18\]](#)[\[19\]](#) |

Experimental Protocols

Protocol 1: Laboratory No-Choice Bioassay for Bait Efficacy

- Objective: To determine the consumption and mortality rates for a specific termite species when exposed only to a **Noviflumuron** bait matrix.
- Methodology:

- Colony Collection: Use at least three distinct, healthy colonies of the target termite species (e.g., *Reticulitermes flavipes*).[\[17\]](#)
- Test Arena Setup: Prepare containers (e.g., plastic boxes) with a moistened substrate (sand or soil mix).
- Termite Introduction: Introduce a pre-counted number of worker termites (e.g., 200-400) and a small proportion of soldiers into each replicate container. Allow them to acclimate for 24 hours.
- Bait Introduction: Place a pre-weighed amount of the **Noviflumuron** bait matrix into each container as the sole food source. A control group should be provided with a similar matrix containing no active ingredient.
- Incubation: Maintain the containers in a dark, controlled environment with stable temperature and humidity for a set period (e.g., 42 days).[\[20\]](#)
- Data Collection: At the end of the test period, record the number of surviving termites. Dry and re-weigh the remaining bait matrix to calculate the total amount consumed.
- Reference: This protocol is adapted from general guidelines for testing termite baits, such as those outlined in OPPTS 810.3800 and described in field aging studies.[\[17\]](#)[\[20\]](#)

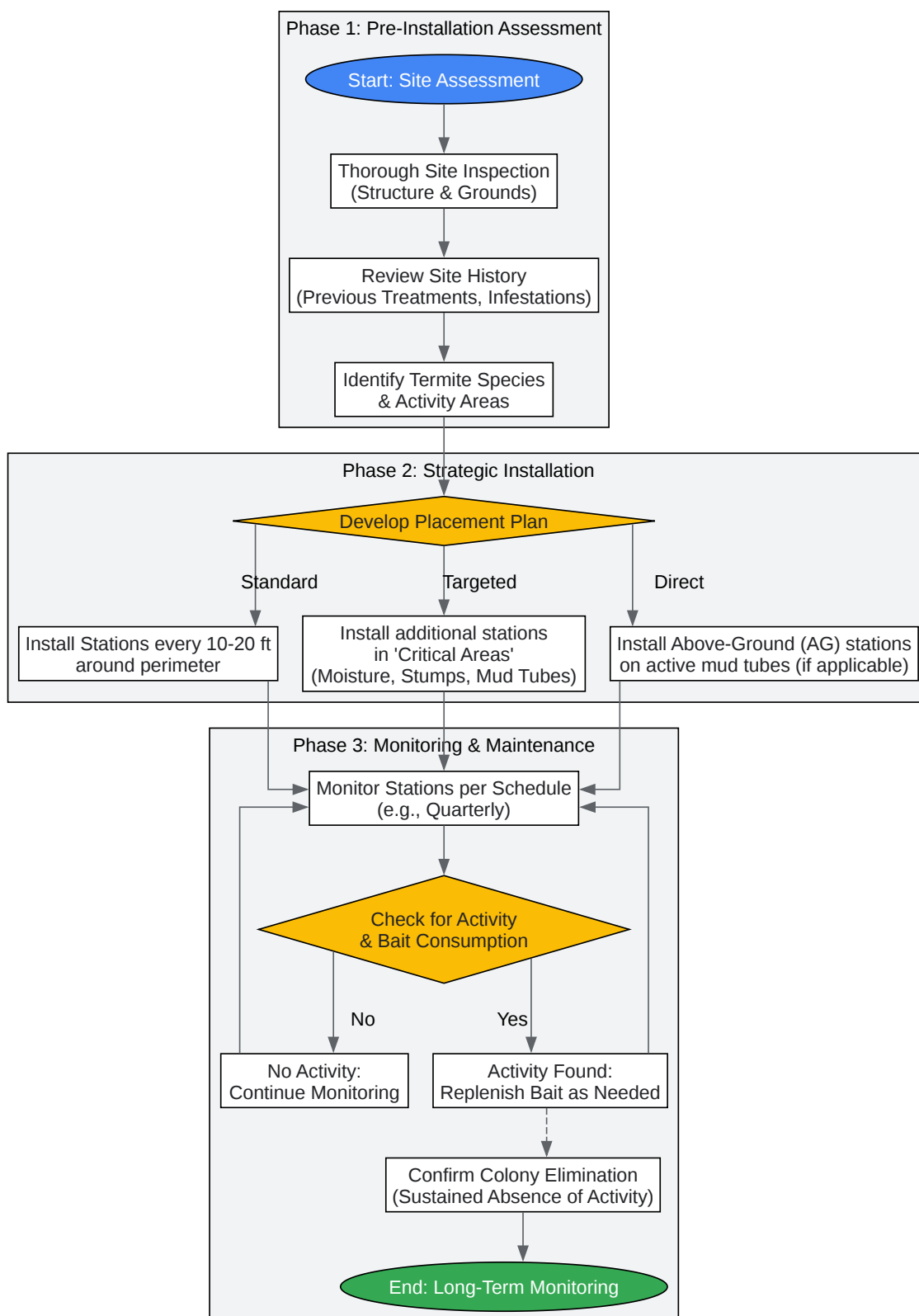
Protocol 2: Field Efficacy Trial at an Infested Structure

- Objective: To evaluate the effectiveness of a **Noviflumuron** baiting system in eliminating a subterranean termite colony infesting a structure.
- Methodology:
 - Site Selection: Select a structure with a confirmed, active subterranean termite infestation. [\[21\]](#) Ensure no liquid termiticide has been applied in the recent past (e.g., 5 years).[\[21\]](#)
 - Initial Inspection: Conduct a thorough inspection to determine the extent of the infestation and identify areas of high termite activity (e.g., mud tubes, damaged wood).
 - Station Installation: Install in-ground bait stations containing the **Noviflumuron** bait matrix around the entire perimeter of the structure at intervals not exceeding 20 feet.[\[6\]](#)[\[21\]](#) Place

additional stations in "critical areas" with known termite presence.[9]

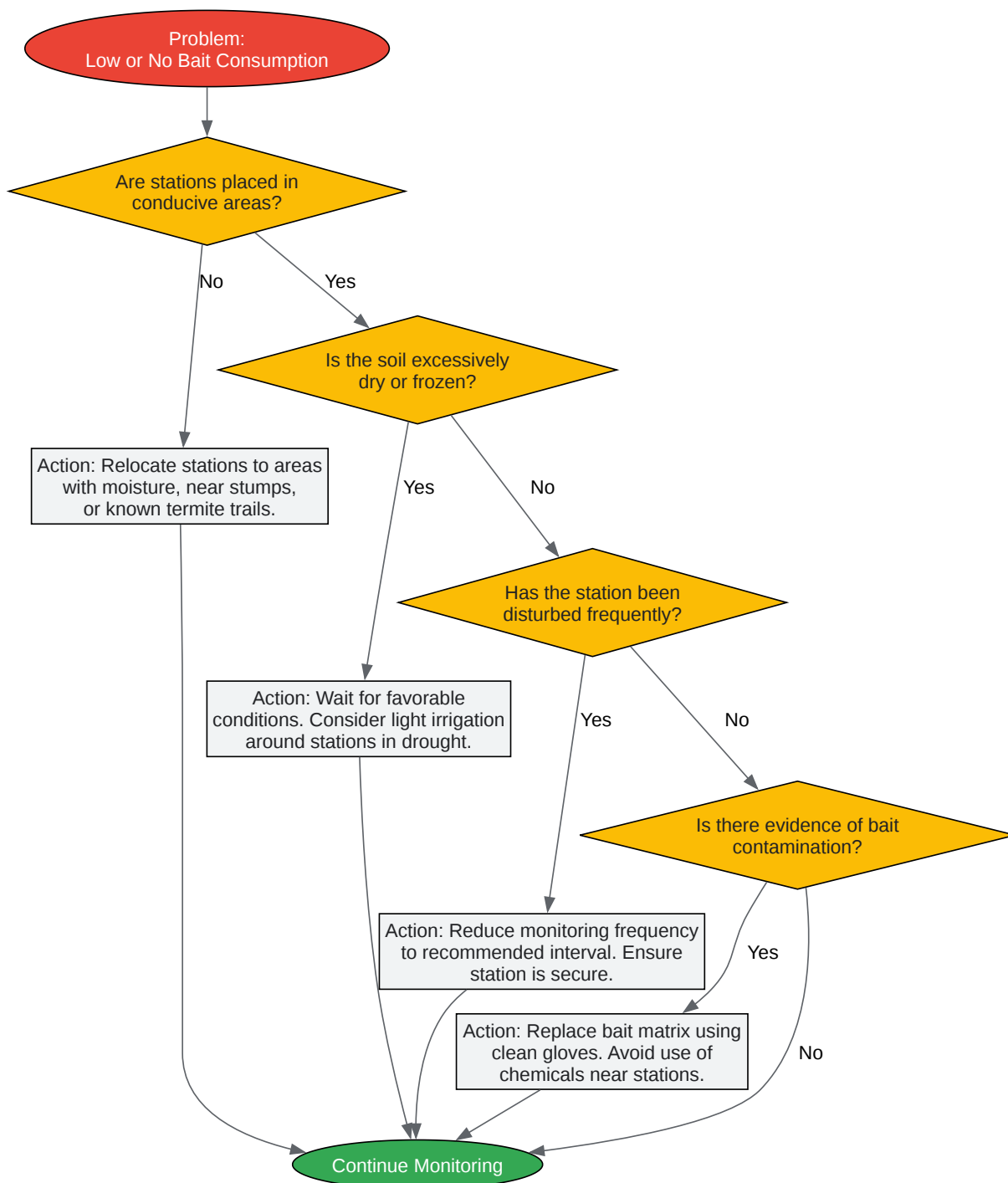
- Monitoring: Inspect the stations at regular intervals (e.g., quarterly).[11] During each inspection, check for termite activity and bait consumption. If more than one-third of a bait is consumed, it should be replaced.[21]
- Data Collection: Record the status of each station at every inspection (inactive, active, bait consumed). Note the date when termite activity ceases in all stations and within the structure.
- Post-Treatment Evaluation: Continue monitoring for a minimum of 12 months after the last sign of activity to confirm colony elimination.[17]
- Reference: This protocol is based on standard field testing procedures for termite baiting systems.[17][21][22]

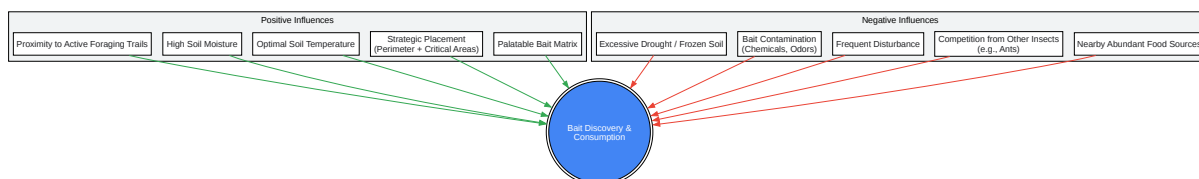
Visualizations



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Caption: Workflow for Optimal Bait Station Placement Strategy.





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